

P2Y14 Receptor: A Technical Guide to Downstream Signaling

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Compound of Interest

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Introduction

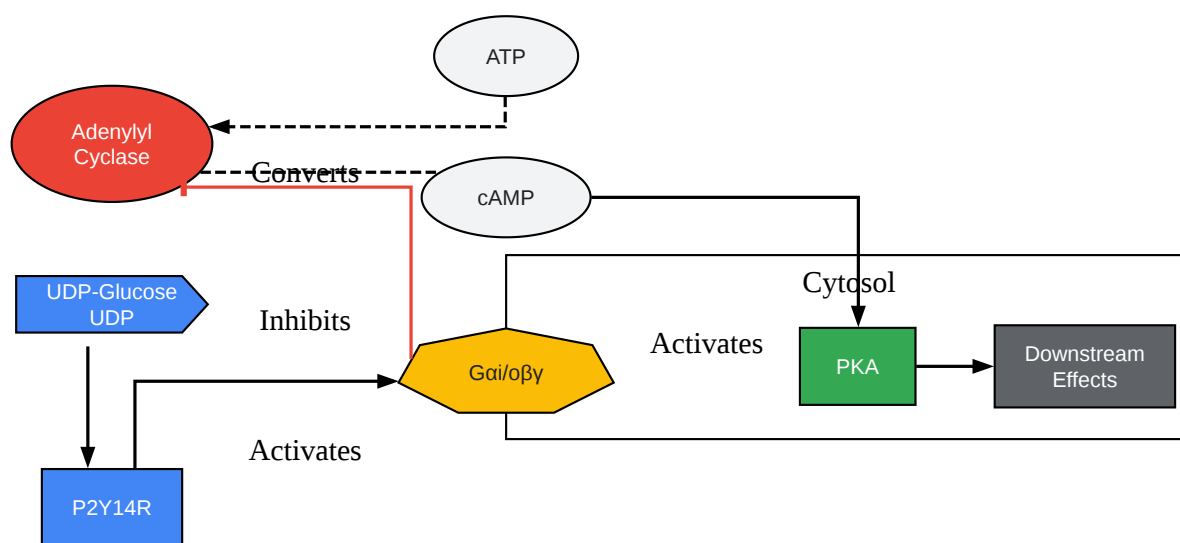
The P2Y14 receptor (P2Y14R) is a G protein-coupled receptor (GPCR) activated by endogenous UDP-sugars, most notably UDP-glucose, as well as UDP.[1][2] It belongs to the P2Y12-like subfamily of purinergic receptors and is prominently expressed in immune and inflammatory cells, such as neutrophils and mast cells, as well as in various epithelial tissues. [1][3] Activation of P2Y14R triggers a cascade of intracellular signaling events that modulate critical cellular functions, including chemotaxis, degranulation, and inflammatory responses.[4] [5] This guide provides an in-depth overview of the core downstream signaling pathways of the P2Y14 receptor, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

Core Signaling Pathways

The P2Y14 receptor primarily couples to pertussis toxin-sensitive G proteins of the Gai/o class. [2] This initial interaction dictates the primary downstream signaling cascades, which include the inhibition of adenylyl cyclase, mobilization of intracellular calcium, and activation of the Mitogen-Activated Protein Kinase (MAPK) and RhoA pathways.

G*α*/o-Mediated Inhibition of Adenylyl Cyclase

Upon agonist binding, the P2Y₁₄R activates G*α*/o proteins, leading to the inhibition of adenylyl cyclase (AC).^{[1][6]} This enzymatic inhibition results in a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP).^{[1][7]} This is considered a primary signaling response for the P2Y₁₂-like receptor subfamily.^[1] The reduction in cAMP levels can influence a wide range of cellular processes regulated by protein kinase A (PKA) and other cAMP-sensitive effectors. Studies in various cell lines, including HEK293, C6 glioma, and CHO cells stably expressing the human P2Y₁₄R, have demonstrated a robust, concentration-dependent inhibition of forskolin-stimulated cAMP accumulation upon activation by agonists like UDP-glucose and UDP.^{[1][8]}



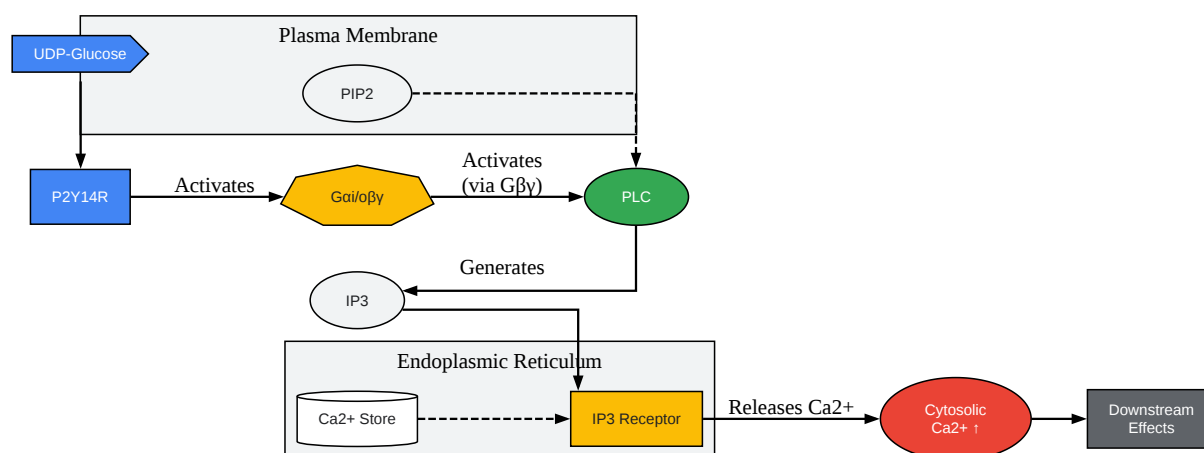
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P2Y₁₄R-mediated inhibition of the adenylyl cyclase pathway.

Intracellular Calcium (Ca²⁺) Mobilization

P2Y₁₄R activation also leads to an increase in intracellular calcium concentration ([Ca²⁺]_i).^[4]^[9] While the receptor's primary coupling is to G*α*/o, this calcium response is often mediated by the dissociated G $\beta\gamma$ subunits, which can activate phospholipase C (PLC). PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃)

and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium into the cytosol. This effect has been observed in various cell types, including mast cells and platelets.[4][9][10] The calcium transient is typically blocked by pertussis toxin, confirming the involvement of a Gi/o protein.[2][4]

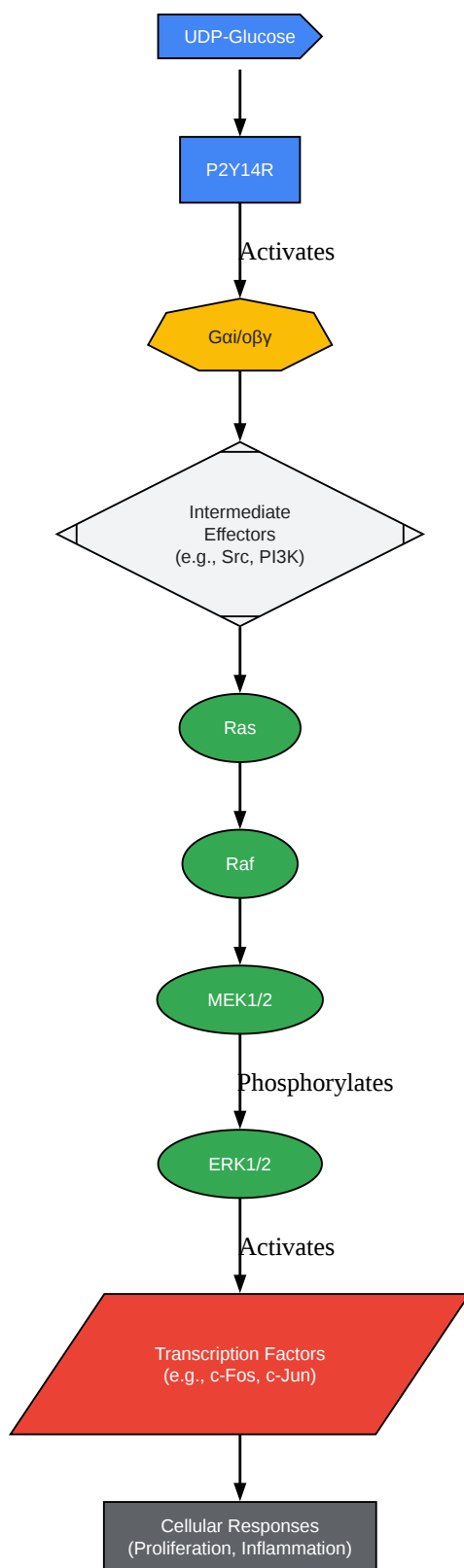


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P2Y14R-mediated mobilization of intracellular calcium.

Mitogen-Activated Protein Kinase (MAPK) Pathway

Activation of the P2Y14R stimulates the MAPK signaling pathway, particularly the extracellular signal-regulated kinases 1 and 2 (ERK1/2).[1][11] This activation is also pertussis toxin-sensitive, indicating it is downstream of Gai/o.[1] The precise mechanism linking Gai/o to ERK activation can be complex and cell-type dependent, often involving Gβγ subunits, protein kinase C (PKC), and receptor tyrosine kinase transactivation. P2Y14R-mediated phosphorylation of ERK1/2, as well as other MAPKs like p38 and JNK, has been observed in mast cells, neutrophils, and HEK293 cells expressing the receptor.[1][4][12]

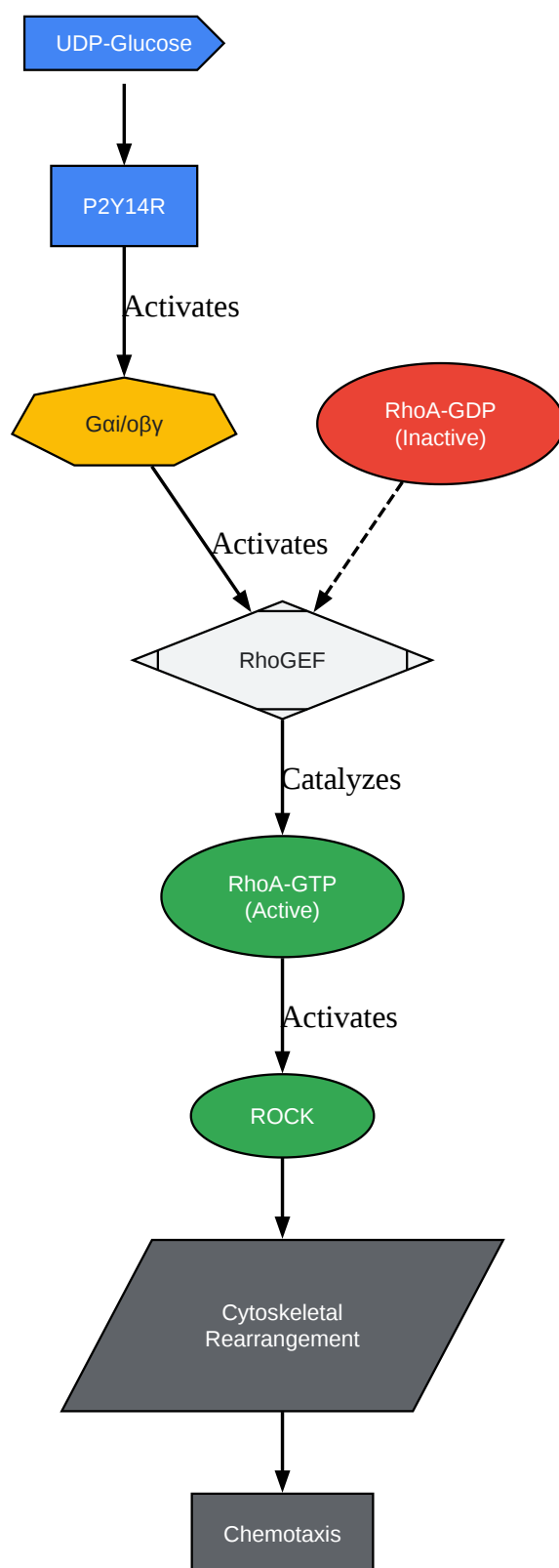


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P2Y14R-mediated activation of the MAPK/ERK signaling cascade.

Rho/Rho Kinase (ROCK) Pathway

In human neutrophils, UDP-glucose stimulation of the P2Y₁₄R leads to the rapid and robust activation of the small GTPase RhoA.^[5] This activation is crucial for promoting cytoskeletal rearrangement, changes in cell shape, and chemotaxis.^{[5][7]} The activated RhoA-GTP, in turn, activates its downstream effector, Rho kinase (ROCK). Inhibition of ROCK blocks the cellular responses to the P2Y₁₄R agonist, highlighting the importance of this pathway in mediating neutrophil motility.^{[5][13]}



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P2Y14R-mediated activation of the RhoA/ROCK pathway.

Quantitative Data Summary

The following tables summarize key quantitative data for P2Y14 receptor agonists and antagonists from various functional assays.

Table 1: Agonist Potency (EC50/IC50 Values)

Compound	Assay Type	Cell System	Species	Potency (EC50/IC50 in nM)	Reference
UDP-glucose	cAMP Inhibition	P2Y14- HEK293	Human	82	[1]
UDP-glucose	cAMP Inhibition	P2Y14-C6 Glioma	Human	~10 - 72	[7] [8]
UDP-glucose	[35S]GTPyS Binding	RBL-2H3 Membranes	Rat	189 ± 29	[4]
UDP-glucose	Ca2+ Mobilization	RBL-2H3	Rat	5980 ± 1140	[4]
UDP-glucose	RhoA Activation	Human Neutrophils	Human	900	[5]
UDP	cAMP Inhibition	P2Y14- HEK293	Human	74	[8]
UDP	cAMP Inhibition	P2Y14-C6 Glioma	Human	29	[8]
UDP	Ca2+ Mobilization	RBL-2H3	Rat	5230 ± 1280	[4]
MRS2690	[35S]GTPyS Binding	RBL-2H3 Membranes	Rat	8.1 ± 1.6	[4]
MRS2690	Ca2+ Mobilization	RBL-2H3	Rat	538 ± 106	[4]

Table 2: Antagonist Potency (KB/Ki Values)

Compound	Assay Type	Cell System	Species	Potency (pKi/pKB or KB/Ki)	Reference
PPTN	cAMP Inhibition	P2Y14-C6 Glioma	Human	KB = 434 pM	[7] [14]
UDP	Inositol Phosphate	P2Y14-COS- 7	Human	pKB = 7.28	[15]
MRS4174	Radioligand Binding	P2Y14-CHO	Human	Ki = 80 pM	[16]

Detailed Experimental Protocols

Protocol 1: G α i-Mediated cAMP Accumulation Assay

This protocol describes a method to measure the inhibition of adenylyl cyclase activity in response to P2Y14R activation in a cell line stably expressing the receptor (e.g., P2Y14-C6 cells).

Objective: To quantify the agonist-induced, G α i-mediated inhibition of forskolin-stimulated cAMP production.

Materials:

- P2Y14R-expressing cells (e.g., P2Y14-C6) and wild-type control cells.
- Culture medium (e.g., DMEM/F12) with serum and supplements.
- Assay Buffer: Serum-free medium containing a phosphodiesterase inhibitor (e.g., 1-methyl-3-isobutylxanthine, IBMX).
- Forskolin (adenylyl cyclase activator).
- P2Y14R agonists (e.g., UDP-glucose, UDP).

- P2Y₁₄R antagonists (e.g., PPTN).
- Pertussis Toxin (PTX) for confirming G_{i/o} coupling.
- cAMP detection kit (e.g., HTRF, ELISA, or radioligand binding assay).

Procedure:

- **Cell Culture:** Plate P2Y₁₄R-expressing cells and wild-type cells in 96-well plates and grow to near confluency. For PTX treatment, pre-incubate cells with ~100 ng/mL PTX for 16-24 hours prior to the assay.
- **Pre-incubation:** Aspirate the culture medium and wash the cells once with Assay Buffer.
- **Antagonist Treatment:** For antagonist studies, add the antagonist (e.g., PPTN) diluted in Assay Buffer to the wells and incubate for 15-30 minutes at 37°C.
- **Agonist Stimulation:** Add a mixture of a fixed concentration of forskolin (e.g., 10-30 µM) and varying concentrations of the P2Y₁₄R agonist to the wells.
- **Incubation:** Incubate the plate at 37°C for 15-30 minutes.
- **Cell Lysis:** Terminate the reaction and lyse the cells according to the manufacturer's protocol for the chosen cAMP detection kit.
- **cAMP Detection:** Quantify the intracellular cAMP concentration using the selected assay kit.
- **Data Analysis:** Plot the cAMP concentration against the log of the agonist concentration. The data should be normalized to the response seen with forskolin alone (0% inhibition) and a baseline control (100% inhibition). Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value. For antagonist studies, perform a Schild analysis to determine the K_B value.^{[7][14]}

Protocol 2: RhoA Activation (G-LISA) Assay

This protocol outlines a method to measure the activation of RhoA in response to P2Y₁₄R stimulation in cells like human neutrophils.^[5]

Objective: To quantify the amount of active, GTP-bound RhoA.

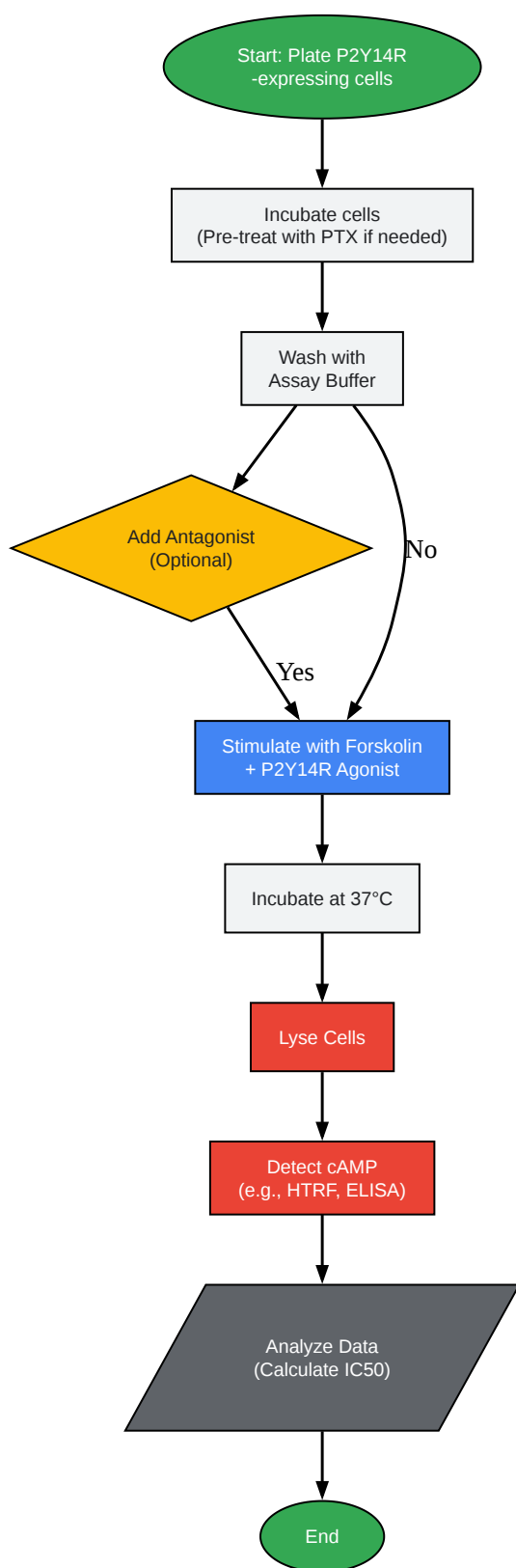
Materials:

- Human neutrophils or other P2Y₁₄R-expressing cells.
- P2Y₁₄R agonist (e.g., UDP-glucose).
- Ice-cold PBS.
- RhoA Activation Assay Kit (e.g., G-LISA™ from Cytoskeleton, Inc., which uses a Rho-GTP-binding protein immobilized on a 96-well plate).[\[17\]](#)
- Lysis Buffer (provided in the kit).
- Cell scraper.
- Microplate reader.

Procedure:

- **Cell Culture and Stimulation:** Culture cells to the desired density. Starve cells of serum for 2-4 hours if necessary. Stimulate cells with the P2Y₁₄R agonist (e.g., 10 μ M UDP-glucose) for a short time course (e.g., 0, 1, 5, 15 minutes).
- **Lysis:** Immediately terminate the stimulation by aspirating the medium and washing once with ice-cold PBS. Add ice-cold Lysis Buffer and scrape the cells.
- **Lysate Collection:** Transfer the cell lysate to a microcentrifuge tube, and clarify by centrifuging at $>10,000 \times g$ for 1 minute at 4°C.
- **Protein Quantification:** Determine the protein concentration of each lysate supernatant. Normalize all samples to the same protein concentration using Lysis Buffer.
- **G-LISA Assay:**
 - Add the normalized lysates to the wells of the Rho-GTP-binding plate provided in the kit.

- Incubate at 4°C for 30-60 minutes with gentle agitation.
- Wash the wells several times with the provided Wash Buffer.
- Add the primary antibody (anti-RhoA) and incubate.
- Wash the wells, then add the secondary HRP-conjugated antibody and incubate.
- Wash the wells, then add the HRP detection reagent.
- Data Acquisition: Immediately read the absorbance on a microplate reader.
- Data Analysis: The signal is directly proportional to the amount of active RhoA in the sample. Express the results as fold-change over the unstimulated control.



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Generalized workflow for a P2Y14R cAMP inhibition assay.

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